

GIGA-564: Application Notes and Protocols for In Vivo Experiments

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Compound of Interest

Compound Name: GAT564
Cat. No.: B12404925

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Introduction

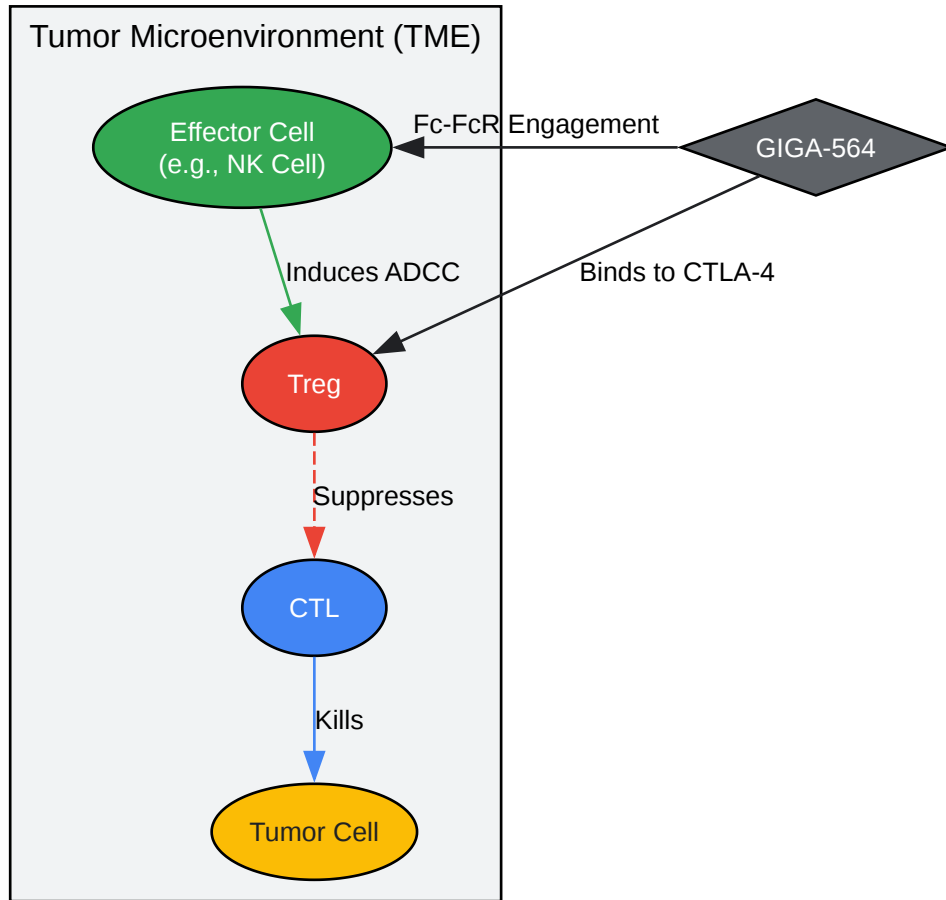
GIGA-564 is a third-generation, fully human IgG1 monoclonal antibody targeting the Cytotoxic T-Lymphocyte-Associated Protein 4 (CTLA-4).[1][2] Unlike traditional anti-CTLA-4 antibodies such as ipilimumab, which primarily function through checkpoint blockade, GIGA-564 has been engineered to exhibit minimal blocking of the CTLA-4 interaction with its B7 ligands (CD80 and CD86).[1][3][4] Its primary mechanism of action is the potent and selective depletion of regulatory T cells (Tregs) within the tumor microenvironment (TME) through an enhanced Fc-receptor (FcR)-mediated effector function.[1][3][4] This novel approach aims to deliver superior anti-tumor activity while mitigating the immune-related adverse events commonly associated with first-generation anti-CTLA-4 therapies.[1][3][5] Preclinical studies have demonstrated promising results, with GIGA-564 showing enhanced efficacy and a more favorable safety profile compared to ipilimumab in murine models.[3][5]

Mechanism of Action: Signaling Pathway

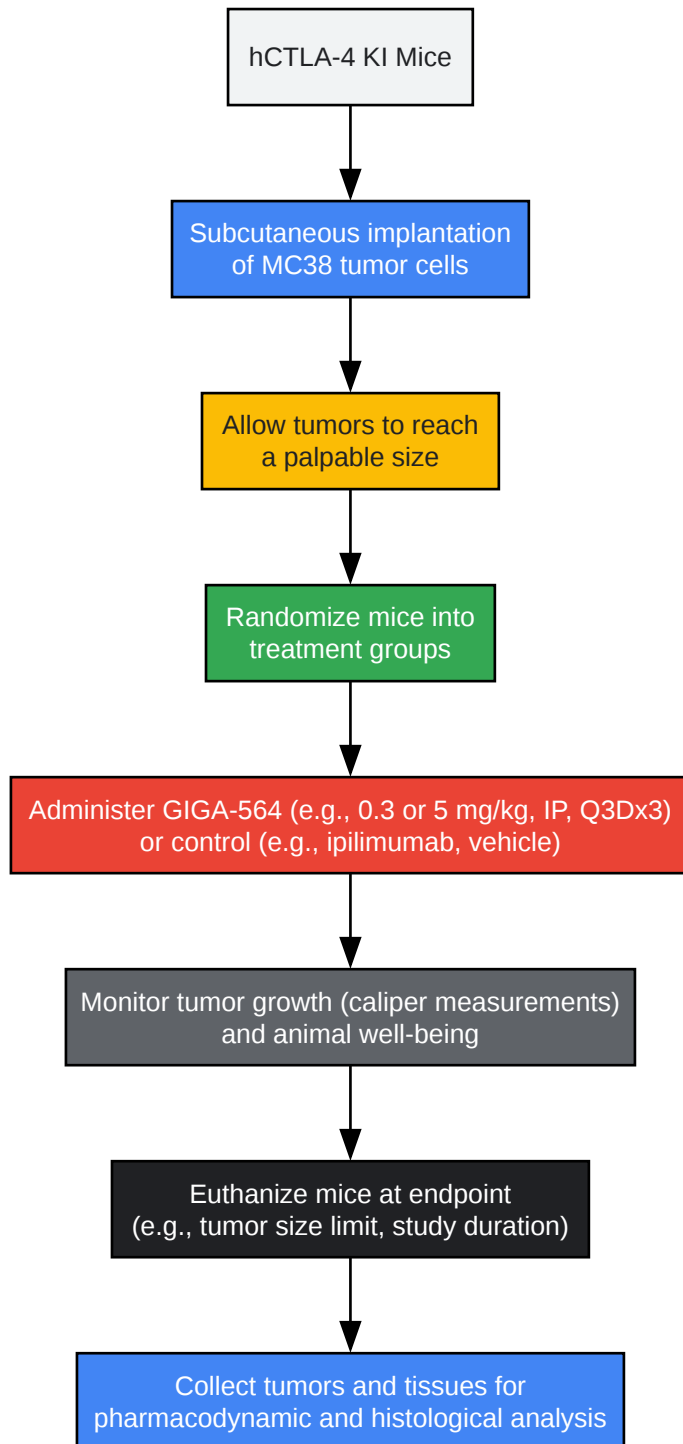
GIGA-564's unique mechanism of action focuses on the depletion of intratumoral Tregs, which are highly expressive of CTLA-4 and suppress the anti-tumor immune response. By binding to

CTLA-4 on these Tregs, GIGA-564's Fc region engages with Fc receptors on effector immune cells (e.g., natural killer cells, macrophages), leading to antibody-dependent cell-mediated cytotoxicity (ADCC) of the Tregs. This localized depletion of Tregs within the TME unleashes the activity of cytotoxic T lymphocytes (CTLs), enabling them to effectively target and eliminate cancer cells.

GIGA-564 Signaling Pathway



GIGA-564 In Vivo Efficacy Workflow



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